

The Structural Elucidation of N-(Chloroacetyl)-DL-leucine: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *N*-(Chloroacetyl)-DL-leucine

CAS No.: 7154-83-8

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Abstract

N-(Chloroacetyl)-DL-leucine, a derivative of the essential amino acid leucine, serves as a valuable building block in synthetic organic chemistry and drug discovery. Its unique combination of a chiral center, a reactive chloroacetyl group, and the lipophilic isobutyl side chain makes it a versatile precursor for novel peptides, enzyme inhibitors, and other bioactive molecules. A thorough understanding of its three-dimensional structure and physicochemical properties is paramount for its effective utilization. This in-depth technical guide provides a multi-faceted approach to the structural analysis of **N-(Chloroacetyl)-DL-leucine**, detailing the theoretical underpinnings and practical application of key analytical techniques. Tailored for researchers, scientists, and drug development professionals, this guide emphasizes the causality behind experimental choices and provides robust, self-validating protocols to ensure scientific integrity.

Introduction: The Significance of N-(Chloroacetyl)-DL-leucine in Chemical Synthesis

N-acylated amino acids are a critical class of molecules in medicinal chemistry and chemical biology. The introduction of an acyl group to the amino terminus of an amino acid can modulate its solubility, reactivity, and biological activity. The chloroacetyl group, in particular, is a powerful functional handle. The electron-withdrawing nature of the chlorine atom enhances the electrophilicity of the carbonyl carbon, making it susceptible to nucleophilic attack. This reactivity is harnessed in various bioconjugation strategies and in the synthesis of heterocyclic compounds.

N-(Chloroacetyl)-DL-leucine is a racemic mixture of the D and L enantiomers. The presence of the chiral center at the alpha-carbon introduces stereochemical considerations that are crucial in drug design, as different enantiomers can exhibit distinct pharmacological and toxicological profiles. The isobutyl side chain of the leucine residue imparts hydrophobicity, influencing the molecule's interaction with biological targets and its overall pharmacokinetic properties.

A definitive structural characterization of **N-(Chloroacetyl)-DL-leucine** is therefore not merely an academic exercise but a prerequisite for its rational application in research and development. This guide will navigate the core analytical methodologies for a comprehensive structural elucidation.

Foundational Physicochemical Properties

A foundational understanding of the basic physicochemical properties of **N-(Chloroacetyl)-DL-leucine** is essential before embarking on more complex structural analyses. These properties inform decisions regarding solvent selection for spectroscopic analysis, crystallization trials, and reaction conditions.

Property	Value	Source
Molecular Formula	C ₈ H ₁₄ ClNO ₃	[1]
Molecular Weight	207.65 g/mol	[1]
CAS Number	7154-83-8	[1]
Appearance	White to off-white crystalline powder	
Melting Point	132-135 °C	
Solubility	Soluble in methanol and ethanol	

Synthesis of N-(Chloroacetyl)-DL-leucine: The Schotten-Baumann Approach

The most common and efficient method for the synthesis of **N-(Chloroacetyl)-DL-leucine** is the Schotten-Baumann reaction. This method involves the acylation of the amino group of DL-leucine with chloroacetyl chloride in an alkaline aqueous medium.[1]

Causality of Experimental Choices:

- **DL-Leucine as Starting Material:** The use of DL-leucine results in the racemic mixture of the product. If a specific enantiomer is desired, the corresponding L- or D-leucine should be used as the starting material.[2]
- **Chloroacetyl Chloride as Acylating Agent:** Chloroacetyl chloride is a highly reactive acylating agent, ensuring a rapid and high-yielding reaction.
- **Alkaline Medium (e.g., NaOH or NaHCO₃ solution):** The base serves two critical purposes: it deprotonates the amino group of leucine, making it a more potent nucleophile, and it neutralizes the hydrochloric acid byproduct generated during the reaction, driving the equilibrium towards product formation.

Experimental Protocol: Synthesis of **N-(Chloroacetyl)-DL-leucine**

- **Dissolution:** Dissolve DL-leucine in an aqueous solution of sodium hydroxide or sodium bicarbonate with stirring.
- **Acylation:** Cool the solution in an ice bath and slowly add chloroacetyl chloride dropwise while maintaining vigorous stirring. The temperature should be kept low to control the exothermic reaction.
- **Reaction Monitoring:** Continue stirring the reaction mixture for a specified period, allowing it to gradually warm to room temperature. The reaction progress can be monitored by thin-layer chromatography (TLC).
- **Acidification:** After the reaction is complete, acidify the mixture with a dilute mineral acid (e.g., HCl) to precipitate the **N-(Chloroacetyl)-DL-leucine** product.
- **Isolation and Purification:** Collect the precipitate by vacuum filtration, wash with cold water to remove any remaining salts, and dry. The crude product can be further purified by recrystallization from a suitable solvent system, such as ethanol/water.

Spectroscopic and Spectrometric Characterization

A combination of spectroscopic and spectrometric techniques is employed to confirm the identity and elucidate the detailed structure of **N-(Chloroacetyl)-DL-leucine**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is arguably the most powerful tool for the structural elucidation of organic molecules in solution. It provides detailed information about the carbon-hydrogen framework.

Expertise in Spectral Interpretation:

The interpretation of the ^1H and ^{13}C NMR spectra of **N-(Chloroacetyl)-DL-leucine** relies on understanding the chemical shifts, coupling constants, and integration values of the signals, and comparing them with data from similar structures.^[3]

Expected ^1H NMR Spectral Data (based on analogous compounds):

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment	Rationale
~8.5-9.0	d	1H	-NH-	The amide proton is expected to be a doublet due to coupling with the α -proton. Its chemical shift is downfield due to the deshielding effect of the adjacent carbonyl group.
~4.2-4.5	m	1H	α -CH	This methine proton is coupled to the amide proton and the β -protons, resulting in a multiplet. It is deshielded by the adjacent carboxylic acid and amide groups.
~4.0-4.2	s	2H	-CH ₂ Cl	The methylene protons of the chloroacetyl group are a singlet as there are no adjacent protons to couple with. The electronegative chlorine atom causes a

significant
downfield shift.

~1.5-1.8

m

3H

β -CH₂, γ -CH

These protons on the isobutyl side chain will appear as complex multiplets due to coupling with each other and the α -proton.

~0.9

d

6H

δ -CH₃

The two diastereotopic methyl groups of the isobutyl side chain will appear as a doublet due to coupling with the γ -proton.

~10-12

br s

1H

-COOH

The carboxylic acid proton is typically a broad singlet and may exchange with residual water in the solvent, sometimes leading to its disappearance.

Expected ¹³C NMR Spectral Data (based on analogous compounds):

Chemical Shift (δ) ppm	Assignment	Rationale
~170-175	-COOH	The carbonyl carbon of the carboxylic acid is typically found in this downfield region.
~165-170	-C=O (amide)	The amide carbonyl carbon is also deshielded and appears in a similar region to the carboxylic acid carbon.
~50-55	α -C	The α -carbon is attached to the electron-withdrawing nitrogen and carboxylic acid groups, shifting it downfield.
~42-45	-CH ₂ Cl	The carbon of the chloroacetyl group is shifted downfield by the attached chlorine atom.
~40-43	β -C	The β -carbon of the leucine side chain.
~24-26	γ -C	The γ -carbon of the leucine side chain.
~21-23	δ -C	The two methyl carbons of the isobutyl group.

Experimental Protocol: NMR Spectroscopy

- **Sample Preparation:** Dissolve 5-10 mg of **N-(Chloroacetyl)-DL-leucine** in approximately 0.6-0.7 mL of a suitable deuterated solvent (e.g., DMSO-d₆, CDCl₃) in a clean, dry NMR tube. The choice of solvent is crucial; DMSO-d₆ is often preferred for its ability to dissolve a wide range of compounds and for preventing the exchange of the amide proton.
- **Instrumentation:** Acquire the spectra on a high-field NMR spectrometer (e.g., 400 MHz or higher) to achieve better signal dispersion.

- **^1H NMR Acquisition:** Acquire a standard one-dimensional ^1H NMR spectrum. Key parameters to optimize include the number of scans (typically 8-16 for sufficient signal-to-noise), relaxation delay, and spectral width.
- **^{13}C NMR Acquisition:** Acquire a proton-decoupled ^{13}C NMR spectrum. A larger number of scans will be required compared to ^1H NMR due to the lower natural abundance of the ^{13}C isotope.
- **Data Processing:** Process the raw data (Fourier transformation, phase correction, and baseline correction) using appropriate software. Calibrate the chemical shifts using the residual solvent peak as an internal standard.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and elemental composition of a molecule, as well as structural details through the analysis of fragmentation patterns.

Expertise in Fragmentation Analysis:

Electron ionization (EI) or electrospray ionization (ESI) are common techniques for analyzing small molecules like **N-(Chloroacetyl)-DL-leucine**. The fragmentation patterns are predictable based on the functional groups present.[\[4\]](#)[\[5\]](#)

Expected Fragmentation Pattern (ESI-MS/MS):

- **Parent Ion $[\text{M}+\text{H}]^+$:** For **N-(Chloroacetyl)-DL-leucine**, this would be observed at m/z 208.07.
- **Loss of H_2O :** A fragment corresponding to the loss of water from the carboxylic acid group.
- **Loss of CO:** Decarbonylation is a common fragmentation pathway for carboxylic acids.
- **Loss of the Chloroacetyl Group:** Cleavage of the amide bond can result in a fragment corresponding to the leucine moiety.
- **Cleavage of the Isobutyl Side Chain:** Fragmentation of the isobutyl group can lead to a series of characteristic losses.

Experimental Protocol: Mass Spectrometry

- **Sample Preparation:** Prepare a dilute solution of **N-(Chloroacetyl)-DL-leucine** (typically in the low $\mu\text{g/mL}$ to ng/mL range) in a suitable solvent system, such as methanol or acetonitrile/water with a small amount of formic acid to promote protonation for positive ion mode ESI.
- **Infusion and Ionization:** Introduce the sample into the mass spectrometer via direct infusion or coupled with a liquid chromatography (LC) system. Use electrospray ionization (ESI) in positive ion mode.
- **MS Scan:** Acquire a full scan mass spectrum to determine the molecular weight and identify the protonated molecular ion $[\text{M}+\text{H}]^+$.
- **MS/MS Analysis:** Select the $[\text{M}+\text{H}]^+$ ion for collision-induced dissociation (CID) to generate a tandem mass spectrum (MS/MS). This will reveal the characteristic fragmentation pattern.
- **Data Analysis:** Analyze the resulting spectra to confirm the molecular weight and interpret the fragmentation pattern to corroborate the proposed structure.

Fourier-Transform Infrared (FTIR) Spectroscopy

FTIR spectroscopy is a rapid and non-destructive technique that provides information about the functional groups present in a molecule by measuring the absorption of infrared radiation.

Expertise in Vibrational Mode Interpretation:

The FTIR spectrum of **N-(Chloroacetyl)-DL-leucine** will exhibit characteristic absorption bands corresponding to the various functional groups.

Expected FTIR Absorption Bands:

Wavenumber (cm ⁻¹)	Vibration	Functional Group
3200-3400	N-H stretch	Amide
2800-3000	C-H stretch	Aliphatic (isobutyl group)
2500-3300 (broad)	O-H stretch	Carboxylic acid
~1700-1725	C=O stretch	Carboxylic acid
~1640-1680	C=O stretch (Amide I)	Amide
~1520-1570	N-H bend (Amide II)	Amide
~600-800	C-Cl stretch	Chloroalkane

Experimental Protocol: FTIR Spectroscopy

- **Sample Preparation:** For a solid sample, the potassium bromide (KBr) pellet method is common. Mix a small amount of finely ground **N-(Chloroacetyl)-DL-leucine** with dry KBr powder and press it into a transparent pellet. Alternatively, Attenuated Total Reflectance (ATR) FTIR can be used with the solid powder directly.
- **Background Spectrum:** Record a background spectrum of the empty sample compartment (or the KBr pellet without the sample) to subtract atmospheric and instrumental interferences.
- **Sample Spectrum:** Place the sample in the FTIR spectrometer and acquire the spectrum.
- **Data Analysis:** Identify the characteristic absorption bands and assign them to the corresponding functional groups to confirm the presence of the amide, carboxylic acid, chloroacetyl, and isobutyl moieties.

Crystallographic Analysis: The Definitive Solid-State Structure

Single-crystal X-ray diffraction provides an unambiguous determination of the three-dimensional arrangement of atoms in the solid state, including bond lengths, bond angles, and stereochemistry.

Expertise in Crystallographic Principles:

The process involves growing a high-quality single crystal, diffracting X-rays off the crystal lattice, and then using the diffraction pattern to solve and refine the crystal structure.

Expected Crystal Structure Features:

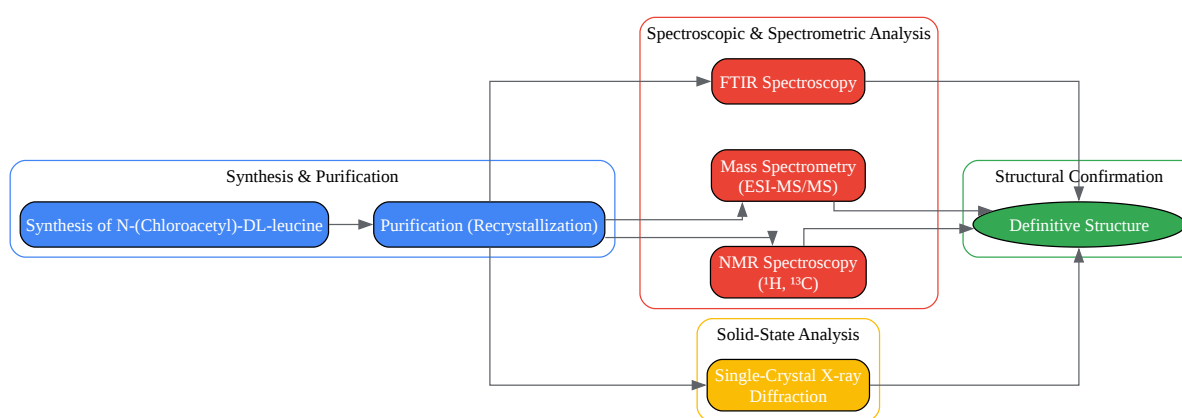
- **Racemic Mixture:** As a DL-mixture, **N-(Chloroacetyl)-DL-leucine** is expected to crystallize as either a racemic compound (a 1:1 ordered arrangement of D and L enantiomers in the unit cell) or a conglomerate (a physical mixture of separate D and L crystals).
- **Hydrogen Bonding:** The carboxylic acid and amide functional groups are expected to participate in intermolecular hydrogen bonding, which will be a dominant feature of the crystal packing.
- **Molecular Conformation:** The analysis will reveal the preferred conformation of the molecule in the solid state, including the torsion angles of the backbone and the side chain.

Experimental Protocol: Single-Crystal X-ray Diffraction

- **Crystal Growth:** Grow single crystals of **N-(Chloroacetyl)-DL-leucine** of suitable size and quality (typically > 0.1 mm in all dimensions). This is often the most challenging step and may require screening various solvents and crystallization techniques (e.g., slow evaporation, vapor diffusion).
- **Data Collection:** Mount a suitable crystal on a goniometer and place it in a single-crystal X-ray diffractometer. Collect the diffraction data by rotating the crystal in the X-ray beam.
- **Structure Solution and Refinement:** Process the diffraction data and solve the crystal structure using direct methods or Patterson methods. Refine the atomic positions and thermal parameters to obtain a final, high-resolution crystal structure.
- **Structure Analysis:** Analyze the final structure to determine bond lengths, bond angles, torsion angles, and intermolecular interactions.

Workflow and Data Integration for Structural Confirmation

A robust structural elucidation of **N-(Chloroacetyl)-DL-leucine** relies on the integration of data from multiple analytical techniques. The following diagram illustrates a logical workflow.



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Caption: Workflow for the structural analysis of **N-(Chloroacetyl)-DL-leucine**.

Conclusion: A Synergistic Approach to Structural Certainty

The comprehensive structural analysis of **N-(Chloroacetyl)-DL-leucine** is achieved through a synergistic application of synthetic chemistry and advanced analytical techniques. Each method provides a unique and complementary piece of the structural puzzle. NMR

spectroscopy delineates the covalent framework in solution, mass spectrometry confirms the molecular formula and fragmentation pathways, FTIR spectroscopy identifies the key functional groups, and single-crystal X-ray diffraction provides the definitive solid-state architecture. By following the detailed protocols and understanding the rationale behind the experimental choices outlined in this guide, researchers can confidently characterize **N-(Chloroacetyl)-DL-leucine** and unlock its full potential in their scientific endeavors.

References

- Fischer, E.; Warburg, O. Synthese von Polypeptiden. XV. Justus Liebigs Annalen der Chemie 1905, 340 (1-2), 171–176. [\[Link\]](#)
- DeWitt, C. I.; Ingersoll, A. W. The Preparation and Resolution of d,l-Leucine. Journal of the American Chemical Society 1951, 73 (7), 3359–3360. [\[Link\]](#)
- Yamada, S.; Hongo, C.; Yoshioka, R.; Chibata, I. Racemization of Amino Acids and Their Derivatives. 2. Racemization of N-Acylamino Acids by the Action of Acetic Anhydride. The Journal of Organic Chemistry 1983, 48 (6), 832–836. [\[Link\]](#)
- Wishart, D. S. et al. ¹H, ¹³C and ¹⁵N random coil NMR chemical shifts of the common amino acids. I. Investigations of nearest-neighbor effects. Journal of Biomolecular NMR 1995, 5 (1), 67–81. [\[Link\]](#)
- Kaur, J.; Rangra, N. K.; Chawla, P. A. A comprehensive review on recent trends in amino acids detection through analytical techniques. Separation Science Plus 2023, 6 (11), 2300040. [\[Link\]](#)
- PubChem. N-(chloroacetyl)-DL-valine. [\[Link\]](#)
- PubChem. N-Acetyl-D-leucine. [\[Link\]](#)
- NIST. N-Acetyl-L-leucine. [\[Link\]](#)
- Gałęzowska, G.; Ratajczyk, J.; Wolska, L. Determination of amino acids in human biological fluids by high-performance liquid chromatography: critical review. Amino Acids 2021, 53 (7), 993–1009. [\[Link\]](#)

- Chen, M. et al. Anti-glioma Natural Products Downregulating Tumor Glycolytic Enzymes from Marine Actinomycete Streptomyces sp. ZZ406. *Marine Drugs* 2018, 16 (1), 23. [\[Link\]](#)
- Xu, W.; Zhong, C.; Yin, X.; Zhang, N. Analytical methods for amino acid determination in organisms. *Amino Acids* 2020, 52 (8), 1139–1154. [\[Link\]](#)
- Chapman, B. E.; Roser, D.; Seppelt, R. ¹³C NMR analysis of Antarctic cryptogam extracts. *Antarctic Science* 1994, 6 (3), 317–325. [\[Link\]](#)
- Yang, S. et al. Rapid and Precise Measurement of Serum Branched-Chain and Aromatic Amino Acids by Isotope Dilution Liquid Chromatography Tandem Mass Spectrometry. *Annals of Laboratory Medicine* 2014, 34 (4), 276. [\[Link\]](#)
- Königs, S.; Fales, H. M. Reference of fragmentation data of single amino acids prepared by electrospray. *Biomacromolecular Mass Spectrometry* 2011, 2 (3), 211–220. [\[Link\]](#)
- Chad's Prep. 14.6b Fragmentation Patterns of Alkyl Halides, Alcohols, and Amines | Mass Spectrometry. [\[Link\]](#)
- Paizs, B.; Suhai, S. Fragmentation pathways of protonated peptides. *Mass Spectrometry Reviews* 2005, 24 (4), 508–548. [\[Link\]](#)
- Harrison, A. G. Fragmentation reactions of protonated α -amino acids. *Mass Spectrometry Reviews* 2009, 28 (4), 640–653. [\[Link\]](#)
- Church, W. B.; Taggart, B.; Ganti, S.; Udell, M. Acetylation turns leucine into a drug by membrane transporter switching. *Scientific Reports* 2021, 11 (1), 15822. [\[Link\]](#)
- Neuzil, E.; Ravaine, S.; Cousse, H. La N-acétyl-DL-leucine, médicament symptomatique de vertigineux. *Bulletin de la Société de Pharmacie de Bordeaux* 2002, 141, 15–38. [\[Link\]](#)
- Junk, G.; Svec, H. The Mass Spectra of the α -Amino Acids. *Journal of the American Chemical Society* 1963, 85 (6), 839–845. [\[Link\]](#)
- Gohlke, R. S. The Mass Spectra of the Amino Acids. *Analytical Chemistry* 1962, 34 (10), 1332–1333. [\[Link\]](#)

- PubChem. DL-leucine. [\[Link\]](#)
- Research Progress in the Synthesis of N-Acyl Amino Acid Surfactants: A Review. *Molecules* 2023, 28 (12), 4733. [\[Link\]](#)
- The Biosynthesis and Metabolism of the N-Acylated Aromatic Amino Acids. *International Journal of Molecular Sciences* 2022, 23 (1), 528. [\[Link\]](#)
- El-Faham, A. et al. Synthesis and spectral characterization of some new thiazolopyrimidine derivatives. *Current Chemistry Letters* 2021, 10 (2), 167-174. [\[Link\]](#)
- TCI. N-Chloroacetyl-L-leucine. [\[Link\]](#)
- Regeneron ISEF. CHEM055T - N-Acetyl-DL-Leucine Synthesis for Pharmaceuticals. [\[Link\]](#)
- Google Patents.
- KPWu's group research site. [NMR] ¹H, ¹³C and ¹⁵N chemical shift table of 20 common amino acids. [\[Link\]](#)
- ResearchGate. ¹³C NMR shifts of amino acids and related compounds. [\[Link\]](#)
- University of Münster. Amino acids. [\[Link\]](#)
- Wiley-VCH. Mass Spectrometry of Amino Acids and Proteins. [\[Link\]](#)
- University of California, Irvine. ¹H and ¹²C NMR spectra of some amino acids. [\[Link\]](#)

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- 1. CHLOROACETYL-DL-LEUCINE synthesis - chemicalbook [\[chemicalbook.com\]](https://chemicalbook.com)
- 2. nbino.com [\[nbino.com\]](https://nbino.com)

- [3. kpwulab.com](https://www.kpwulab.com) [kpwulab.com]
- [4. researchgate.net](https://www.researchgate.net) [researchgate.net]
- [5. Amino acids](https://www.medizin.uni-muenster.de) [medizin.uni-muenster.de]
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